

tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate safety and handling

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Compound of Interest

Compound Name: *tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate*

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An In-depth Technical Guide to the Safety and Handling of **tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate** (CAS No. 258515-65-0), a key intermediate in pharmaceutical research and development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Physical Properties

tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate is a heterocyclic compound widely utilized in the synthesis of various biologically active molecules.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	258515-65-0	[2] [3] [4] [5]
Molecular Formula	C ₁₄ H ₁₈ BrNO ₂	[2] [4]
Molecular Weight	312.21 g/mol	[4]
Appearance	Solid	[2] [6]
Boiling Point	374.2 °C at 760 mmHg	[2]
Storage Temperature	-20°C	[4] [7]
Purity	Typically ≥96%	[4]

Hazard Identification and Safety Precautions

This compound is classified as hazardous. The following table summarizes its GHS hazard statements and corresponding precautionary measures.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07 (Harmful)
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07 (Harmful)
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07 (Harmful)
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation	Warning	GHS07 (Harmful)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[6] Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[6]
Eye Contact	Rinse cautiously with water for several minutes. [6][8] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6][8] Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[6] Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.

Handling, Storage, and Disposal

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6][8]
- Avoid direct contact with the substance. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[6][8]
- Avoid the formation of dust and aerosols.[6]
- Wash hands thoroughly after handling.[6][8]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][6]

- The recommended storage temperature is -20°C.[4][7]
- Keep away from incompatible materials such as strong oxidizing agents.[8]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or watercourses.

Experimental Protocol: Synthesis of tert-Butyl 7-bromo-3,4-dihydroisoquinoline-2(1H)-carboxylate

The following is a representative protocol for the synthesis of the title compound.[3] All operations should be performed in a fume hood with appropriate PPE.

Materials:

- 7-bromo-1,2,3,4-tetrahydroisoquinoline
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium carbonate (Na₂CO₃)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel

- Rotary evaporator

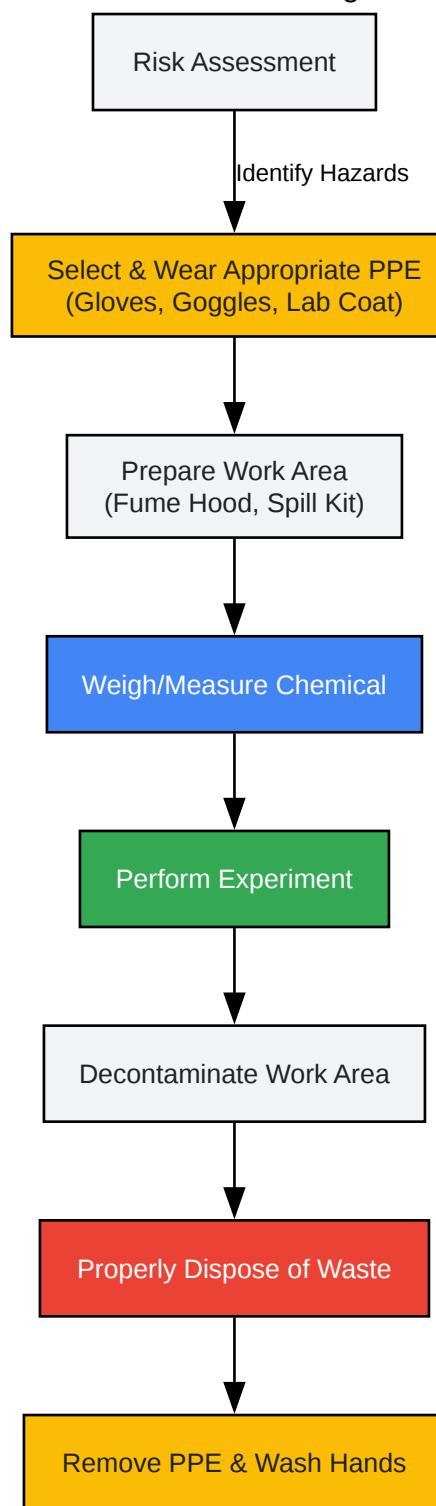
Procedure:

- To a solution of 7-bromo-1,2,3,4-tetrahydroisoquinoline (1 equivalent) in a mixture of THF and water, add sodium carbonate (2 equivalents).
- Stir the mixture at room temperature.
- Slowly add di-tert-butyl dicarbonate (1.5 equivalents).
- Continue stirring the reaction mixture at room temperature overnight.
- Monitor the reaction progress by an appropriate method (e.g., TLC).
- Upon completion, dilute the reaction mixture with water.
- Extract the product with ethyl acetate (3 times).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the product as necessary.

Visualized Workflows

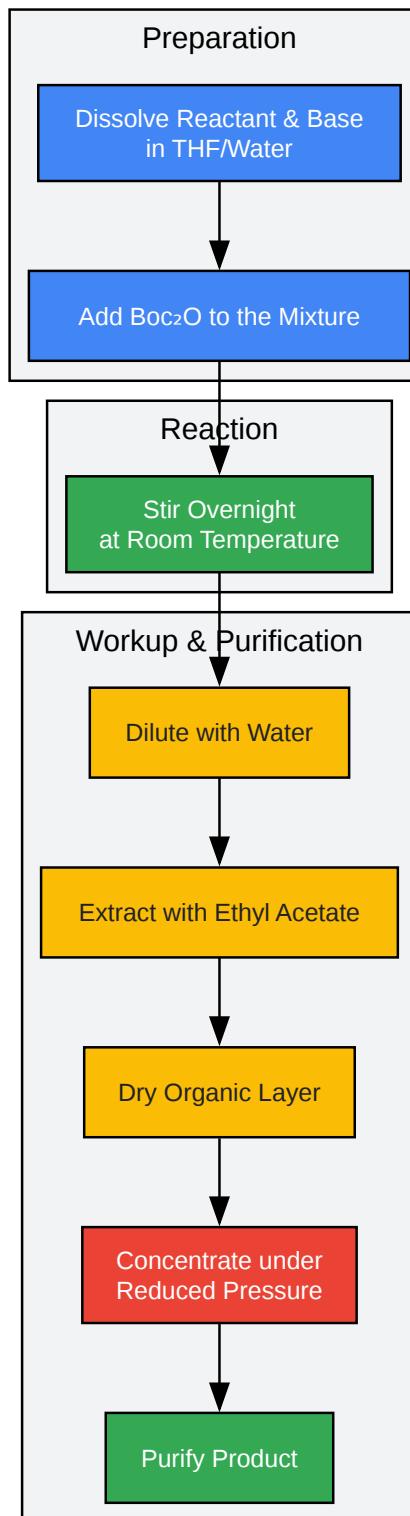
To ensure safe handling and proper experimental execution, the following workflows are provided.

General Chemical Handling Workflow

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Caption: General workflow for safely handling chemical reagents in a laboratory setting.

Synthesis Experimental Workflow

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Caption: Step-by-step workflow for the synthesis of the target compound.

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